

Ethyl Diacetoacetate as a Chelating Agent: Application Notes and Protocols

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Compound of Interest

Compound Name: Ethyl diacetoacetate

Cat. No.: B1630613

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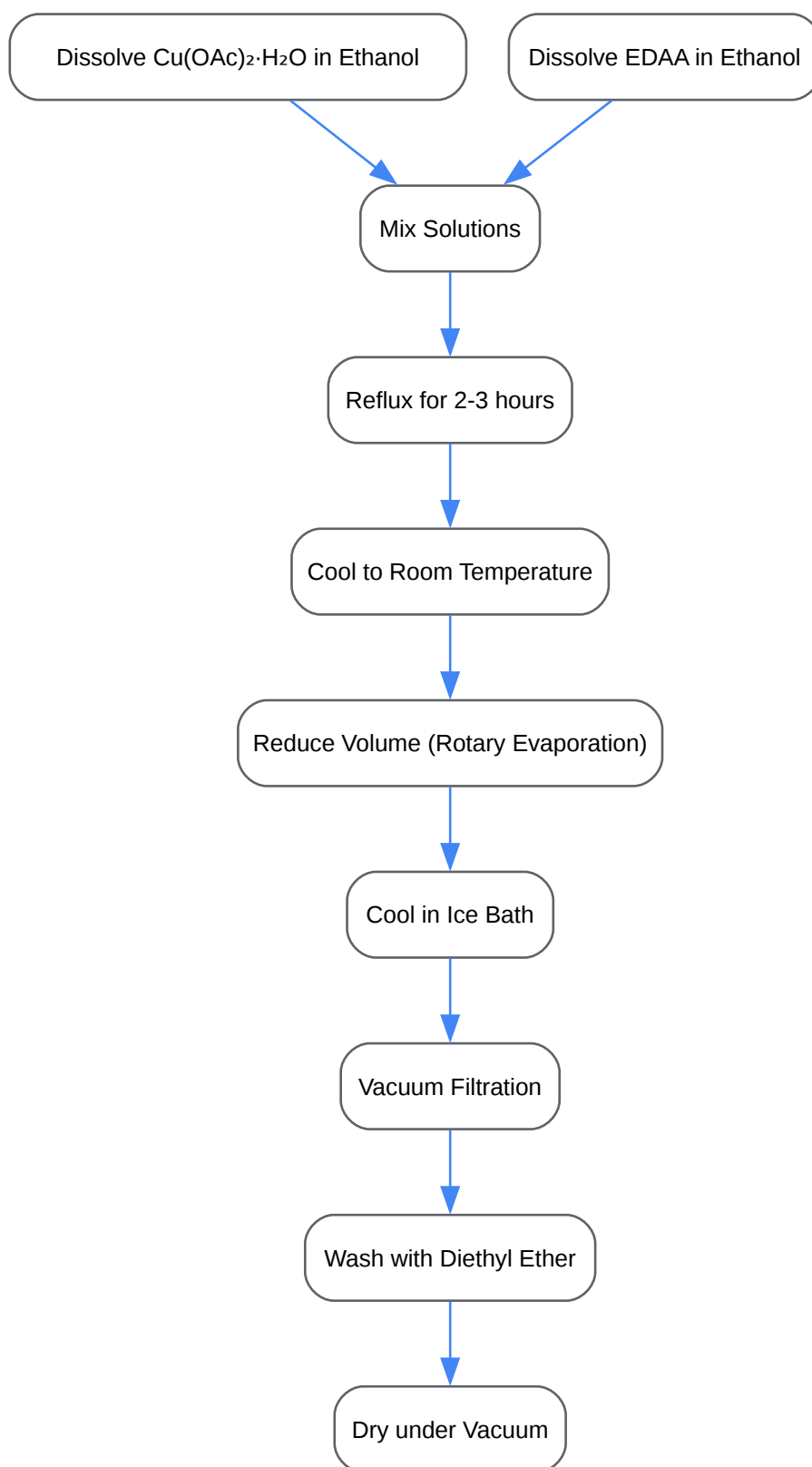
For Researchers, Scientists, and Drug Development Professionals

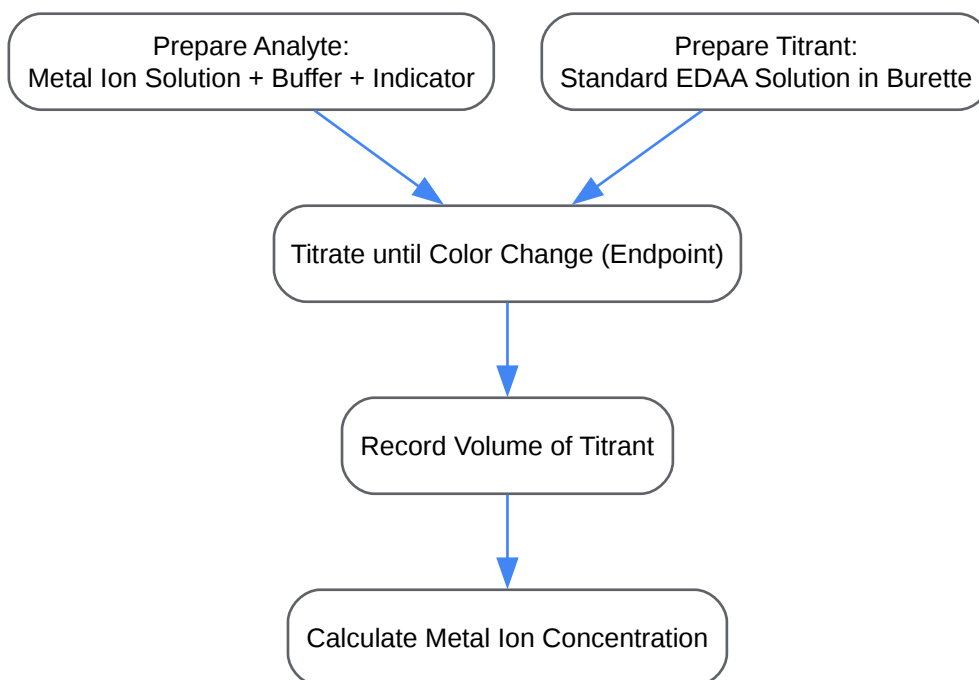
Introduction

Ethyl diacetoacetate (EDAA), systematically known as ethyl 2-acetyl-3-oxobutanoate, is a β -keto ester that exhibits notable potential as a chelating agent. Similar to its well-studied analogue, ethyl acetoacetate (EAA), EDAA can form stable complexes with a variety of metal ions. This property makes it a person of interest in diverse fields, including analytical chemistry, synthesis of coordination compounds, and potentially in drug delivery systems. This document provides detailed application notes and experimental protocols for the utilization of **ethyl diacetoacetate** as a chelating agent.

Chelation Mechanism

Ethyl diacetoacetate exists in equilibrium between its keto and enol tautomeric forms. The enolate form possesses two oxygen atoms in a favorable position to act as a bidentate ligand, coordinating with a metal ion to form a stable six-membered chelate ring. The delocalization of electrons within this ring enhances the stability of the resulting metal complex.





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